

Essential Safety and Operational Guide for 3-Bromo-2,6-dimethylpyridine

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Compound of Interest

Compound Name: 3-Bromo-2,6-dimethylpyridine

Cat. No.: B180948

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For Researchers, Scientists, and Drug Development Professionals

This guide provides immediate, essential safety protocols and logistical plans for handling **3-Bromo-2,6-dimethylpyridine**, ensuring the safety of laboratory personnel and compliance with standard safety procedures. The following step-by-step guidance is designed to directly address operational questions and establish safe laboratory practices.

Chemical Safety and Hazard Information

3-Bromo-2,6-dimethylpyridine is a chemical compound that requires careful handling due to its potential health hazards. It is known to cause skin irritation, serious eye damage, and may cause respiratory irritation.^{[1][2]}

Quantitative Data Summary

For quick reference, the following table summarizes key quantitative data for **3-Bromo-2,6-dimethylpyridine**.

Property	Value
Molecular Formula	C ₇ H ₈ BrN
Molecular Weight	186.05 g/mol
Density	1.431 g/mL at 25 °C
Flash Point	86.7 °C (188.1 °F)
Refractive Index	n _{20/D} 1.552
Signal Word	Danger
Hazard Statements	H315 (Causes skin irritation), H318 (Causes serious eye damage), H335 (May cause respiratory irritation)

Personal Protective Equipment (PPE)

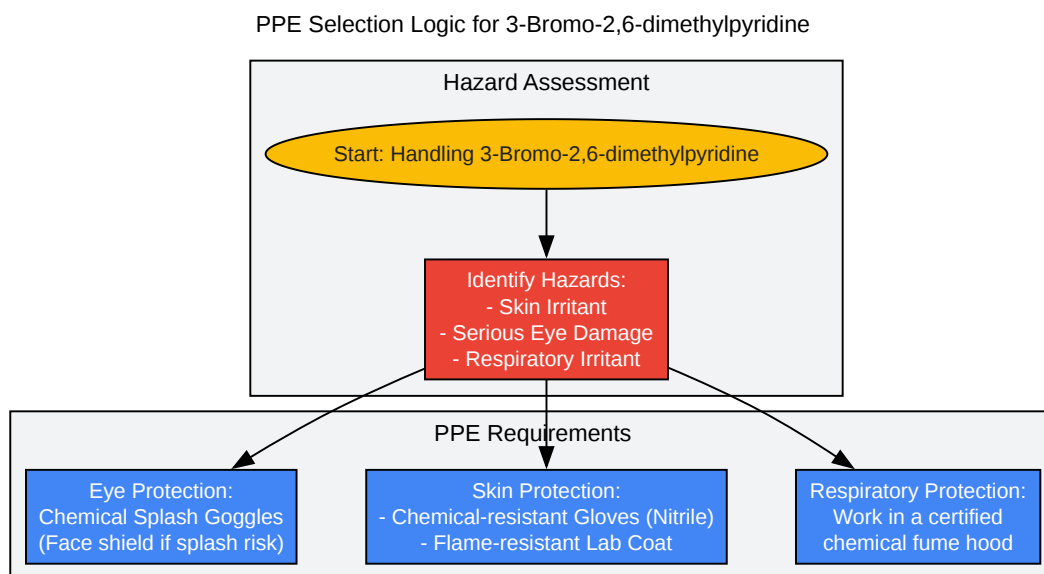
The selection of appropriate PPE is the first line of defense against chemical exposure. The following PPE is mandatory when handling **3-Bromo-2,6-dimethylpyridine**.

Required PPE:

- **Eye and Face Protection:** Chemical splash goggles that meet ANSI Z87.1 standards are required.[3] For operations with a higher risk of splashing, a face shield should be worn in addition to goggles.
- **Skin Protection:** A flame-resistant lab coat and chemical-resistant gloves are essential. Nitrile gloves are a suitable option for incidental contact.[4][5] For prolonged contact or handling larger quantities, consider heavier-duty gloves and consult the glove manufacturer's chemical resistance guide.
- **Respiratory Protection:** All work with **3-Bromo-2,6-dimethylpyridine** should be conducted in a certified chemical fume hood to minimize inhalation of vapors.[4] If a fume hood is not available or if exposure limits may be exceeded, a NIOSH-approved respirator with an appropriate cartridge is required.

Logical Relationship for PPE Selection

The following diagram illustrates the decision-making process for selecting the appropriate level of personal protective equipment.



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Caption: PPE Selection Logic Diagram

Operational Plan: Step-by-Step Handling Protocol

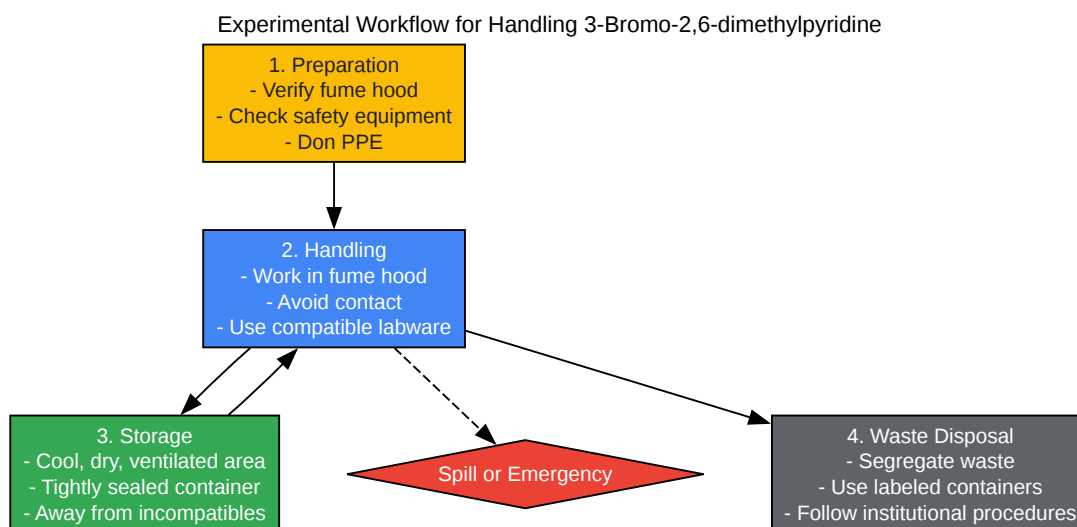
Adherence to a standardized operational protocol is crucial for minimizing the risk of exposure and ensuring experimental reproducibility.

- Preparation:

- Ensure that a certified chemical fume hood is operational.
- Verify that an emergency eyewash station and safety shower are accessible and unobstructed.
- Assemble all necessary materials and equipment before starting work.
- Don the required personal protective equipment as outlined above.
- Handling and Use:
 - Conduct all manipulations of **3-Bromo-2,6-dimethylpyridine** inside a chemical fume hood.^[4]
 - Avoid direct contact with skin and eyes.
 - Use compatible labware, such as glass or other resistant materials.
 - Keep containers tightly closed when not in use to prevent the release of vapors.
- Storage:
 - Store **3-Bromo-2,6-dimethylpyridine** in a cool, dry, and well-ventilated area.
 - Keep the container tightly sealed.
 - Store away from incompatible materials, such as strong oxidizing agents and strong acids.^[5]

Experimental Workflow

The diagram below outlines the standard workflow for handling **3-Bromo-2,6-dimethylpyridine** in a laboratory setting.



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Caption: Handling Workflow Diagram

Disposal Plan: Step-by-Step Waste Management

Proper disposal of **3-Bromo-2,6-dimethylpyridine** and associated waste is critical to prevent environmental contamination and ensure regulatory compliance.

- Waste Segregation:
 - All materials contaminated with **3-Bromo-2,6-dimethylpyridine**, including unused product, solutions, and contaminated lab supplies (e.g., pipette tips, gloves), must be treated as hazardous waste.
 - This waste stream should be segregated as halogenated organic waste and not mixed with non-halogenated or other incompatible waste streams.[6]

- Containerization:
 - Collect all waste in a designated, properly sealed, and clearly labeled hazardous waste container.
 - The label should include "Hazardous Waste," the chemical name "**3-Bromo-2,6-dimethylpyridine**," and any other information required by your institution's Environmental Health and Safety (EHS) department.
- Storage of Waste:
 - Store the sealed waste container in a designated satellite accumulation area that is cool, dry, and well-ventilated.
 - Ensure the storage area is secure and accessible only to authorized personnel.
- Final Disposal:
 - Contact your institution's EHS office or a certified hazardous waste disposal company to arrange for pickup and disposal.^[6]
 - The primary method for the disposal of halogenated organic compounds is typically high-temperature incineration.^[7]

Emergency Procedures: Spills and Exposure

In the event of a spill or exposure, prompt and appropriate action is essential.

Spill Response:

- Small Spills:
 - Alert personnel in the immediate area.
 - Wearing appropriate PPE, contain the spill with an inert absorbent material such as vermiculite, sand, or a commercial chemical absorbent.^[6]

- Carefully collect the absorbent material and place it in a sealed, labeled hazardous waste container.
- Clean the spill area with an appropriate solvent, followed by soap and water. All cleaning materials must also be disposed of as hazardous waste.
- Large Spills:
 - Evacuate the area immediately.
 - Alert your supervisor and contact your institution's EHS department.
 - Prevent entry into the affected area.

Exposure Response:

- Skin Contact: Immediately wash the affected area with soap and plenty of water for at least 15 minutes. Remove contaminated clothing. Seek medical attention if irritation develops or persists.
- Eye Contact: Immediately flush eyes with copious amounts of water for at least 15 minutes, holding the eyelids open. Seek immediate medical attention.
- Inhalation: Move the individual to fresh air. If breathing is difficult, administer oxygen. Seek immediate medical attention.
- Ingestion: Do NOT induce vomiting. Rinse the mouth with water. Seek immediate medical attention.

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